

A Comparative Performance Analysis of Methyl 2-Cyclohexylacetate and Other Common Solvents

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Compound of Interest

Compound Name: *methyl 2-cyclohexylacetate*

Cat. No.: *B083980*

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For Researchers, Scientists, and Drug Development Professionals

The selection of an appropriate solvent is a critical decision in research, development, and manufacturing processes within the pharmaceutical and chemical industries. A solvent's performance characteristics directly impact reaction kinetics, product purity, process efficiency, and safety. This guide provides an objective comparison of the performance of **methyl 2-cyclohexylacetate** against a range of commonly used alternative solvents, including aromatic hydrocarbons, ketones, and other esters. The information presented herein is supported by experimental data and standardized testing protocols to assist professionals in making informed solvent selection decisions.

Quantitative Performance Data

The following tables summarize key physical and performance properties of **methyl 2-cyclohexylacetate** and several alternative solvents. These parameters are crucial for determining a solvent's suitability for specific applications.

Table 1: Physical and Chemical Properties

Property	Methyl 2-Cyclohexylacetate	Toluene	Xylene	Acetone	Methyl Ethyl Ketone (MEK)	Ethyl Acetate
CAS Number	5726-19-2[1][2]	108-88-3	1330-20-7	67-64-1	78-93-3	141-78-6
Molecular Formula	C ₉ H ₁₆ O ₂ [1][2]	C ₇ H ₈	C ₈ H ₁₀	C ₃ H ₆ O	C ₄ H ₈ O	C ₄ H ₈ O ₂
Molecular Weight (g/mol)	156.22[1]	92.14	106.16	58.08	72.11	88.11
Boiling Point (°C)	182[3]	110.6[4]	137-144	56[5]	79-81[6]	78[7]
Density (g/mL @ 20°C)	~0.947[2]	0.87	0.86-0.875[8]	0.791	0.804-0.806[6]	0.902
Flash Point (°C)	~74	4[9]	26-29[10]	-20	-9 to -4[6]	-4[7]
Water Solubility	Low	Very Low	Practically Insoluble[10]	Miscible	Partially Soluble	Soluble

Table 2: Performance Characteristics

Performance Metric	Methyl 2-Cyclohexylacetate	Toluene	Xylene	Acetone	Methyl Ethyl Ketone (MEK)	Ethyl Acetate
Kauri-Butanol (Kb) Value (Kb = 1.0)	Data not available (Estimated to be moderate)	105[11][12]	98[8][13]	Not applicable (miscible)	Not applicable (miscible)	Not applicable (miscible)
Relative Evaporation Rate (n-BuAc = 1.0)	Slow (Data not available)	2.0-2.2[9][14]	0.6-0.7[15]	5.6-5.7[15][16]	3.8-4.6[16][17]	4.1[16][18]

Experimental Protocols

Detailed methodologies are crucial for the accurate assessment and comparison of solvent performance. The following are standardized protocols for determining key performance indicators.

Kauri-Butanol (Kb) Value Determination (ASTM D1133)

The Kauri-Butanol value is a measure of a hydrocarbon solvent's solvency power. A higher Kb value indicates a stronger solvent. The test is governed by the ASTM D1133 standard.[11][19]

Methodology:

- Preparation of Kauri-Butanol Solution: A standardized solution is prepared by dissolving a specified amount of kauri resin in n-butanol.
- Titration: A known volume of the solvent being tested is titrated into the kauri-butanol solution at a controlled temperature (25°C). The solvent is added until the solution becomes turbid to a defined point, which is the endpoint.[20]

- Calculation: The volume of the solvent required to reach the endpoint is recorded and used to calculate the Kauri-Butanol value. The test is standardized against toluene, which has an assigned Kb value of 105.[20]

Evaporation Rate Determination (ASTM D3539)

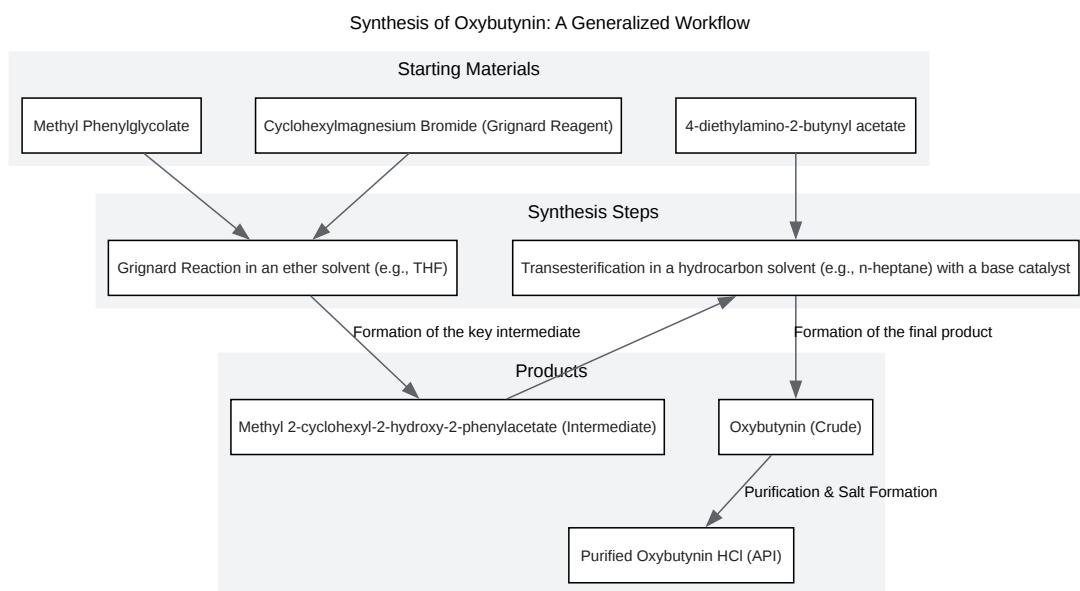
This method determines the rate of evaporation of volatile liquids using a thin-film evaporometer. The results are often expressed relative to a standard solvent, typically n-butyl acetate (n-BuAc = 1.0).

Methodology:

- Apparatus Setup: A specialized thin-film evaporometer is used, which provides a standardized surface and controlled airflow.
- Sample Application: A precise volume of the solvent is dispensed onto a filter paper disc within the evaporometer.
- Measurement: The time required for the solvent to evaporate completely is measured. This can be done manually or with an automatic recording device.
- Calculation: The evaporation rate is calculated and often reported as a relative rate compared to n-butyl acetate.

Visualization of a Relevant Workflow

In the context of drug development, solvents play a crucial role in the synthesis of active pharmaceutical ingredients (APIs). The following diagram illustrates a generalized workflow for the synthesis of Oxybutynin, an anticholinergic medication. A key intermediate in this synthesis is methyl 2-cyclohexyl-2-hydroxy-2-phenylacetate, a compound structurally related to **methyl 2-cyclohexylacetate**. This highlights a potential application area for solvents with similar properties.[21][22]



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Caption: A generalized workflow for the synthesis of the API Oxybutynin.

Conclusion

Methyl 2-cyclohexylacetate presents a profile of a solvent with a high boiling point and an estimated moderate to slow evaporation rate. While specific solvency data, such as a Kauri-butanol value, is not readily available in the literature, its structural characteristics suggest it

would be a less aggressive solvent compared to aromatic hydrocarbons like toluene and xylene.

For applications requiring high solvency power, toluene and xylene remain strong contenders, though with greater health and environmental considerations.[11][12] Ketones such as acetone and methyl ethyl ketone offer high solvency and rapid evaporation, making them suitable for cleaning and applications where quick drying is essential.[16][23] Ethyl acetate provides a balance of good solvency and a faster evaporation rate than **methyl 2-cyclohexylacetate**.

The choice of a solvent is a critical decision that must be based on a comprehensive evaluation of performance, safety, environmental impact, and process requirements. While **methyl 2-cyclohexylacetate** may be a suitable candidate for applications requiring a slower evaporation rate and moderate solvency, for high-performance applications, other solvents may offer superior characteristics. It is recommended that for any specific application, in-house performance testing be conducted to ensure the selection of the most appropriate solvent.

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